

# 2-Chloro-3',4'-dihydroxyacetophenone molecular structure and formula

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## Compound of Interest

Compound Name: 2-Chloro-3',4'-  
dihydroxyacetophenone

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## An In-depth Technical Guide to 2-Chloro-3',4'-dihydroxyacetophenone

For researchers, scientists, and drug development professionals, **2-Chloro-3',4'-dihydroxyacetophenone** is a significant chemical intermediate. This guide provides a comprehensive overview of its molecular structure, chemical properties, synthesis, and applications, with a focus on technical details and experimental protocols.

## Molecular Structure and Chemical Formula

**2-Chloro-3',4'-dihydroxyacetophenone**, an alpha-chloroketone and a member of the acetophenone family, is an aromatic ketone.<sup>[1][2]</sup> Its structure consists of a dihydroxyphenyl group attached to a chloroacetyl group.

Molecular Formula: C<sub>8</sub>H<sub>7</sub>ClO<sub>3</sub><sup>[1][3][4][5]</sup>

IUPAC Name: 2-chloro-1-(3,4-dihydroxyphenyl)ethanone<sup>[2][4][6]</sup>

SMILES: O=C(CCl)c1ccc(O)c(O)c1<sup>[4]</sup>

InChI Key: LWTJEJCZJFZKEL-UHFFFAOYSA-N<sup>[4][7]</sup>

## Physicochemical Properties

The key quantitative data for **2-Chloro-3',4'-dihydroxyacetophenone** are summarized in the table below for easy reference and comparison.

Property	Value	Citations
Molecular Weight	186.59 g/mol	[1][3][5]
Appearance	Off-white to brown or gray solid/powder	[1][3][7][8]
Melting Point	173-176 °C	[1][3][8]
Boiling Point	418.7±35.0 °C (Predicted)	[8]
Solubility	Soluble in DMSO and methanol. Limited solubility in water.	[1][6][7][9]
CAS Number	99-40-1	[1][3][4]

## Applications in Research and Development

**2-Chloro-3',4'-dihydroxyacetophenone** is a versatile intermediate primarily used in the synthesis of more complex molecules.[3]

- **Pharmaceutical Synthesis:** It serves as a crucial building block for various pharmaceuticals. [3][7] It is an intermediate in the synthesis of stypitic agents like adrenobazone and other quasi-adrenaline drugs.[1][9] It is also used in the preparation of COX-2 inhibitors and sulfonamides.[10]
- **Agrochemicals and Dyes:** The compound is a precursor in the development of agrochemicals and dyes.[3]
- **Antioxidant Research:** It is studied for its antioxidant properties, which makes it a person of interest in formulations aimed at mitigating oxidative stress.[3]
- **Cosmetics:** The compound is incorporated into skincare products for its potential skin-brightening effects.[3]

## Experimental Protocols

### Synthesis of 2-Chloro-3',4'-dihydroxyacetophenone

A common method for the synthesis of **2-Chloro-3',4'-dihydroxyacetophenone** involves the Friedel-Crafts acylation of catechol (1,2-dihydroxybenzene).

Materials:

- Catechol (Pyrocatechol)
- Chloroacetyl chloride
- Dilute hydrochloric acid
- Dilute acetic acid
- Activated charcoal

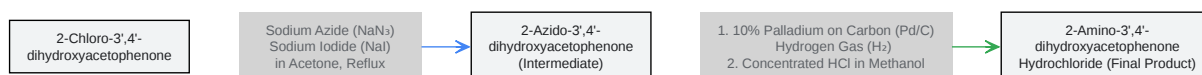
Protocol:

- To a reaction vessel, add catechol.[\[1\]](#)
- Slowly add chloroacetyl chloride to the catechol.[\[1\]](#)[\[11\]](#) The mixture is carefully heated to initiate the reaction, which is evidenced by the evolution of hydrogen chloride gas.[\[11\]](#)
- Allow the reaction to proceed to completion.[\[1\]](#)[\[11\]](#)
- After the reaction is complete, carefully quench the reaction mixture with a dilute solution of hydrochloric acid at a temperature of 5-10 °C.[\[1\]](#)
- Stir the mixture at room temperature for 2-3 hours, which should result in the precipitation of the crude product.[\[1\]](#)
- Collect the solid product by filtration and wash it with water.[\[1\]](#)
- For purification, suspend the crude solid in dilute acetic acid and heat until it is completely dissolved.[\[1\]](#)

- Add a small amount of activated charcoal to the hot solution to decolorize it. Stir for approximately 30 minutes and then perform a hot filtration to remove the charcoal.[1][11]
- Allow the filtrate to cool, which will cause the purified **2-Chloro-3',4'-dihydroxyacetophenone** to precipitate as colorless needles.[1][11]
- Collect the purified product by filtration, wash with water, and dry. The expected melting point of the final product is around 173-177 °C.[1][11]

## Synthetic Pathway Visualization

The following diagram illustrates the use of **2-Chloro-3',4'-dihydroxyacetophenone** as an intermediate in a multi-step synthesis to produce 2-amino-3',4'-dihydroxyacetophenone hydrochloride, a process relevant to drug development professionals.[12]



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Caption: Synthesis of 2-amino-3',4'-dihydroxyacetophenone hydrochloride.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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